

Synthesis of 1-Ethylcyclopentanol from Cyclopentanone: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides detailed application notes and protocols for the synthesis of **1-ethylcyclopentanol** from cyclopentanone via a Grignard reaction. The synthesis involves the nucleophilic addition of an ethyl magnesium halide to cyclopentanone, followed by an acidic workup. This tertiary alcohol is a valuable intermediate in the synthesis of various organic molecules, including pharmaceuticals and fragrances.[1][2][3][4] This guide presents the chemical properties of the key compounds, a detailed experimental protocol for laboratory-scale synthesis, and the reaction mechanism.

Data Presentation

A summary of the key quantitative data for the reactant and product is provided in the table below for easy comparison and reference.



Property	Cyclopentanone	1-Ethylcyclopentanol
CAS Number	120-92-3	1462-96-0
Molecular Formula	C₅H ₈ O	C7H14O
Molecular Weight	84.12 g/mol	114.19 g/mol
Appearance	Colorless oily liquid	Colorless to light yellow liquid
Boiling Point	130.6 °C	153-154 °C
Melting Point	-58.2 °C	-10 °C
Density	0.951 g/mL at 20 °C	0.909 g/mL at 25 °C
Refractive Index (n20/D)	1.4366	1.454
Flash Point	29.82 °C	49 °C

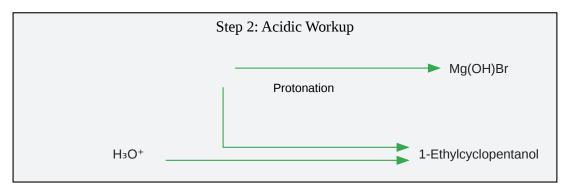
Reaction Mechanism and Experimental Workflow

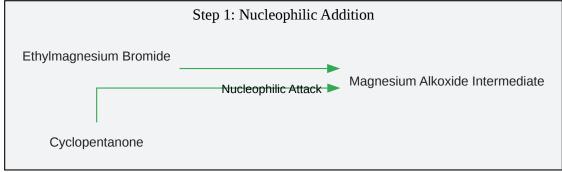
The synthesis of **1-ethylcyclopentanol** is a classic example of a Grignard reaction, a powerful tool for carbon-carbon bond formation. The reaction proceeds in two main stages: the formation of the Grignard reagent and its subsequent reaction with the ketone, followed by an acidic workup.

Signaling Pathway: Grignard Reaction Mechanism

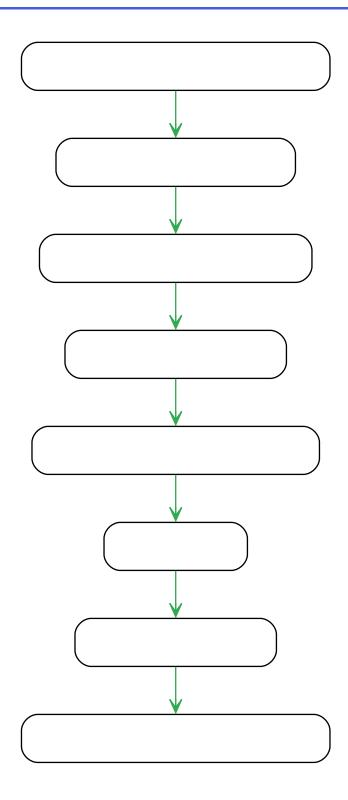
The reaction begins with the nucleophilic attack of the ethyl group from the Grignard reagent on the electrophilic carbonyl carbon of cyclopentanone. This is followed by protonation of the resulting alkoxide in an acidic workup to yield the tertiary alcohol.











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- To cite this document: BenchChem. [Synthesis of 1-Ethylcyclopentanol from Cyclopentanone: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074463#synthesis-of-1-ethylcyclopentanol-from-cyclopentanone]

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